

Molecular weight of 4-Amino-5-bromonicotinic acid

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Compound of Interest

Compound Name: 4-Amino-5-bromonicotinic acid

Cat. No.: B1287460

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An In-depth Technical Guide to **4-Amino-5-bromonicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-5-bromonicotinic acid is a heterocyclic aromatic compound that serves as a valuable building block in various scientific fields.^[1] Its chemical structure, featuring a pyridine ring substituted with amino, bromo, and carboxylic acid functional groups, makes it a versatile intermediate for organic synthesis.^[1] This compound is particularly noted for its applications in medicinal chemistry for the synthesis of pharmaceuticals and other biologically active molecules.^{[1][2]} The presence of multiple reactive sites allows for diverse derivatization, enabling the creation of complex molecular structures.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications for professionals in research and drug development.

Physicochemical and Computational Data

A summary of the key quantitative data for **4-Amino-5-bromonicotinic acid** is presented below. This information is crucial for its application in experimental settings and computational modeling.

Property	Value	Reference
IUPAC Name	4-amino-5-bromopyridine-3-carboxylic acid	[1]
CAS Number	52834-08-9	[1] [2] [3]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[1] [3] [4] [5]
Molecular Weight	217.02 g/mol	[1] [3] [4] [5]
Physical Form	Solid	
Purity	Typically >95%	
Storage Temperature	Room Temperature / Ambient	[3] [4]
Topological Polar Surface Area (TPSA)	76.21 Å ²	[4]
LogP	1.1245	[4]
Hydrogen Bond Acceptors	3	[4]
Hydrogen Bond Donors	2	[4]
Rotatable Bonds	1	[4]

Synthesis and Characterization

4-Amino-5-bromonicotinic acid can be synthesized through several routes. A common method involves the direct bromination of a nicotinic acid precursor.[\[1\]](#) For instance, the synthesis can be achieved via the bromination of 4-aminopyridine followed by a carboxylation step.[\[1\]](#) An alternative approach is the bromination of nicotinic acid, followed by amination.[\[1\]](#)

Representative Experimental Protocol: Synthesis via Bromination

This protocol is a representative example based on established methods for brominating nicotinic acid derivatives.

Objective: To synthesize **4-Amino-5-bromonicotinic acid** via direct bromination.

Materials:

- Nicotinic acid
- Thionyl chloride
- Bromine
- Iron powder (catalyst)
- 4N Potassium hydroxide or Sodium hydroxide solution
- Ethanol (for recrystallization)
- Ice

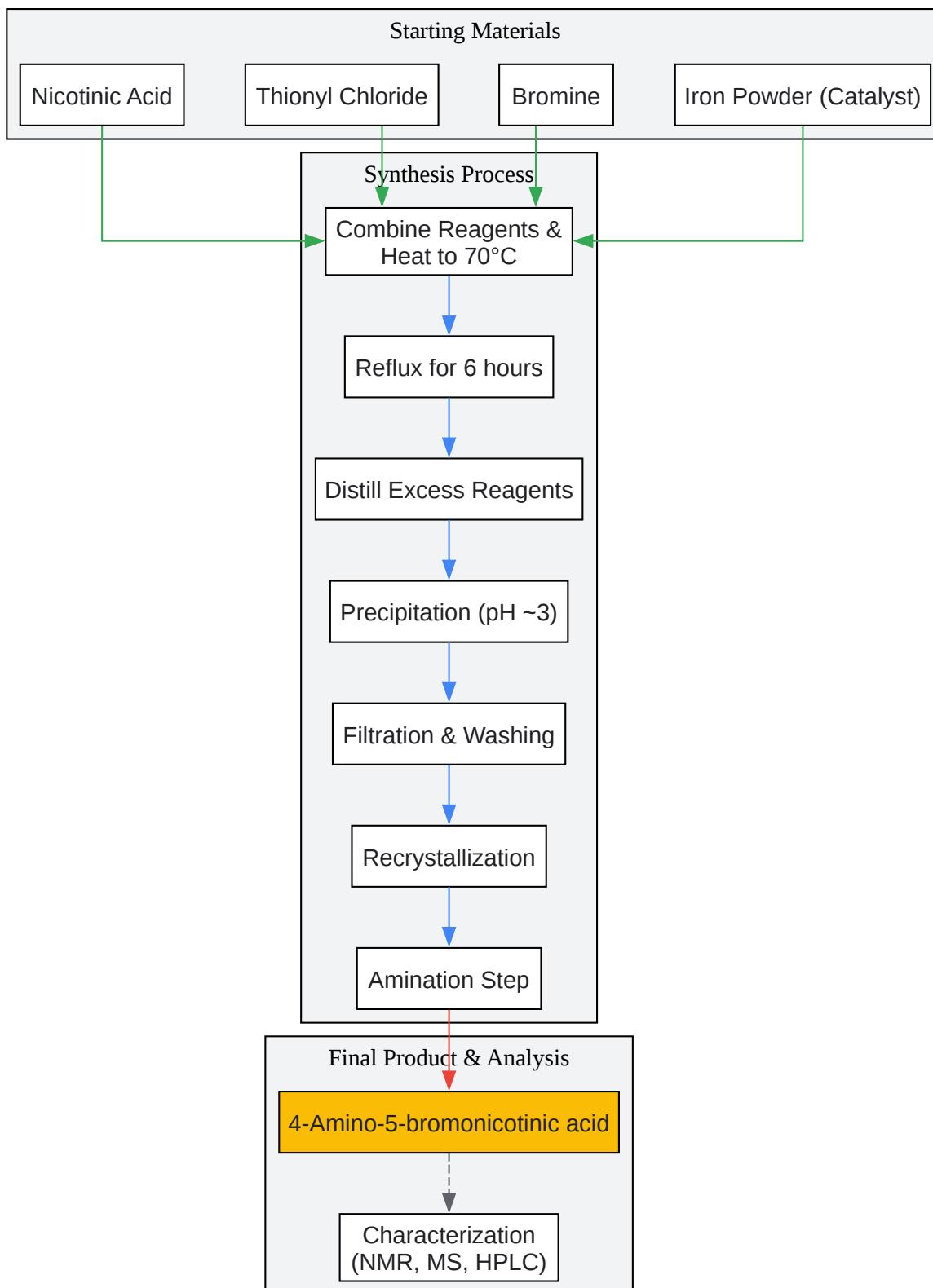
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a dropping funnel, combine nicotinic acid (1.0 eq), thionyl chloride (approx. 2.4 eq), and a catalytic amount of iron powder (e.g., 2-5% of the weight of nicotinic acid).[6]
- Addition of Bromine: Heat the mixture to approximately 70°C with stirring. Add bromine (approx. 1.9 eq) dropwise over a period of 2 hours.[6]
- Reflux: After the addition is complete, reflux the reaction mixture with continuous stirring for 6 hours.[6]
- Work-up: After reflux, allow the mixture to cool to room temperature. Carefully distill off the excess bromine and thionyl chloride under reduced pressure.[6]
- Precipitation: Cool the residue in an ice bath. Slowly add a pre-cooled 4N potassium hydroxide solution with stirring until the pH of the mixture reaches approximately 3.[6] A precipitate of the crude product should form.
- Isolation and Purification: Filter the precipitate using a Buchner funnel and wash it with ice-cold water.[6] Recrystallize the crude product from ethanol to obtain purified 5-bromonicotinic acid.[6]

- Amination: The resulting 5-bromonicotinic acid would then undergo an amination step to introduce the amino group at the 4-position, yielding the final product.

Characterization: The final product should be characterized using standard analytical techniques to confirm its identity and purity. These methods include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.[1][3]
- Mass Spectrometry (MS): To confirm the molecular weight.[1][3]
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound. [3]

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Caption: Workflow for the synthesis of **4-Amino-5-bromonicotinic acid**.

Applications in Research and Drug Development

4-Amino-5-bromonicotinic acid's primary value lies in its role as a versatile chemical intermediate.[1][2] Its functional groups serve as handles for a variety of chemical transformations, making it a key component in the synthesis of more complex molecules.[1]

- **Pharmaceutical Synthesis:** It is a key building block in the synthesis of various drug candidates, particularly those targeting neurological disorders.[1] The structurally related 5-bromonicotinic acid is a crucial intermediate in the synthesis of established drugs like Nicergoline, which is used for vascular disorders.[7][8] This highlights the potential of its derivatives in pharmacophore development.
- **Enzyme Inhibitor Development:** Derivatives of **4-Amino-5-bromonicotinic acid** have shown potential as inhibitors for various enzymatic pathways.[1] For example, related bromonicotinic acid scaffolds are used in designing potent Poly(ADP-ribose) Polymerase (PARP) inhibitors and kinase inhibitors, which are major classes of targeted cancer therapies.[8]
- **Organic Synthesis:** The compound is widely used as a building block in organic chemistry.[1] The bromine atom is particularly suitable for participating in palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling, which is a powerful method for forming carbon-carbon bonds and constructing complex molecular architectures.[7][9]
- **Material Science:** Researchers are exploring derivatives of this compound for the development of novel functional materials.[1] Specifically, its structure is of interest for creating coordination compounds with lanthanide ions, which may exhibit useful luminescent and magnetic properties.[1]

Biological Activity

While research into the specific biological activities of **4-Amino-5-bromonicotinic acid** itself is ongoing, preliminary studies and its structural similarity to nicotinic acid (Vitamin B3) suggest potential bioactivity. Some reports indicate it may possess anti-inflammatory and antimicrobial properties.[1] Its primary role, however, is as a scaffold to be modified and incorporated into larger molecules designed to interact with specific biological targets.[1]

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